

# Chemical Profile of Trivertal

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## Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Property	Description
IUPAC Name	2,4-dimethyl-3-cyclohexenecarboxaldehyde [1]
CAS Registry Number	68039-49-6 [1]
Empirical Formula	C <sub>9</sub> H <sub>14</sub> O [1]
Molar Mass	138.21 g/mol [1]
Appearance	Colorless liquid [1]
Boiling Point	196 °C [1]
Isomer Composition	~95% cis enantiomers, ~5% trans isomers [1]
Common Name	2,4-ivy carbaldehyde (in fragrance industry) [1]

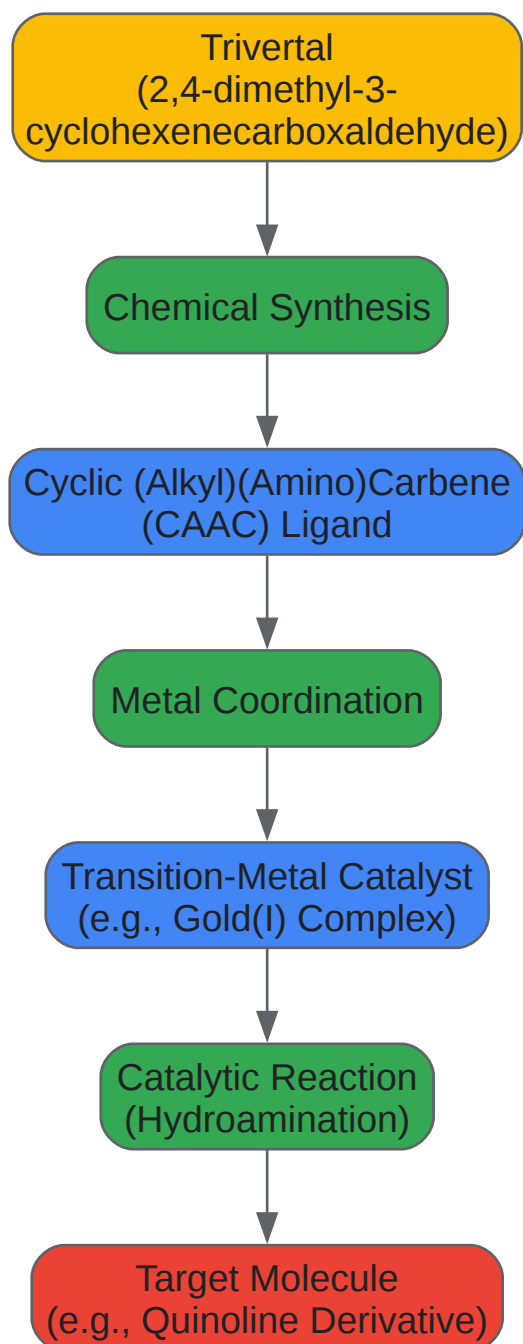
## Application in Research

The primary research interest in **Trivertal** is its role as a precursor in synthesizing specialized chemical ligands.

- Role in Carbene Synthesis:** **Trivertal** is used as a starting material to prepare stable **cyclic (alkyl) (amino)carbenes (CAACs)** [1].

- **Catalytic Application:** CAACs derived from compounds like **Trivertal** are used as ligands for transition-metal catalysts (e.g., gold(I) catalysts). These catalysts can facilitate complex reactions like the **hydroamination of internal alkynes** to synthesize quinoline derivatives [1].

The diagram below illustrates this research application workflow.



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## Safety and Handling

**Trivertal** requires careful handling according to Globally Harmonized System (GHS) classifications [1]:

Hazard Category	GHS Classification	Hazard Statement
Flammability	Flammable liquids, category 4	H227: Combustible liquid
Health Effects	Skin corrosion/irritation, category 2	H315: Causes skin irritation
	Skin sensitization, category 1	H317: May cause an allergic skin reaction
	Serious eye damage/eye irritation, category 2A	H319: Causes serious eye irritation

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## References

1. Trivertal [acs.org]

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